

An In-depth Technical Guide to 1-Bromopinacolone (CAS: 5469-26-1)

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Compound of Interest

Compound Name: 1-Bromopinacolone

Cat. No.: B042867

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromopinacolone** (CAS number 5469-26-1), a versatile reagent in organic synthesis. The document details its physicochemical properties, safety and handling protocols, and its applications, particularly in the synthesis of biologically active compounds.

Physicochemical Properties

1-Bromopinacolone, also known as 1-bromo-3,3-dimethyl-2-butanone or bromomethyl tert-butyl ketone, is a clear, pale yellow to yellowish-brown liquid.^{[1][2]} It is an α -bromoketone that is insoluble in water but soluble in organic solvents like chloroform and methanol.^{[1][2]}

Table 1: Physicochemical Data for **1-Bromopinacolone**

Property	Value	Source(s)
CAS Number	5469-26-1	[3][4]
Molecular Formula	C ₆ H ₁₁ BrO	[5][6]
Molecular Weight	179.05 g/mol	[3][7]
Appearance	Clear pale yellow to yellow-brownish liquid	[1][2]
Melting Point	-10 °C (lit.)	[1][3][6][8]
Boiling Point	188-194 °C (lit.)	[1][3][8]
Density	1.331 g/mL at 25 °C (lit.)	[1][3]
Refractive Index	n ₂₀ /D 1.466 (lit.)	[1][3]
Flash Point	75 °C (167 °F) - closed cup	[3][6]
Storage Temperature	-20°C to 2-8°C	[3][8]
InChI Key	SAIRZMWXVJEBMO-UHFFFAOYSA-N	[3][7]
SMILES	<chem>CC(C)(C)C(=O)CBr</chem>	[3][7]

Safety and Handling

1-Bromopinacolone is considered a hazardous substance and requires careful handling in a laboratory setting. It is a combustible liquid and a lachrymator.[4][5]

Table 2: Hazard and Safety Information for **1-Bromopinacolone**

Category	Information	Source(s)
Signal Word	Warning	[3][8]
Pictogram	GHS07 (Exclamation Mark)	[3]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3][7][8]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[3][8][9]
Personal Protective Equipment (PPE)	Dust mask type N95 (US), eyeshields, gloves	[3]
Incompatible Materials	Acids, bases, strong oxidizing agents, strong reducing agents	[4]

Experimental Protocol: Spill and Exposure Management

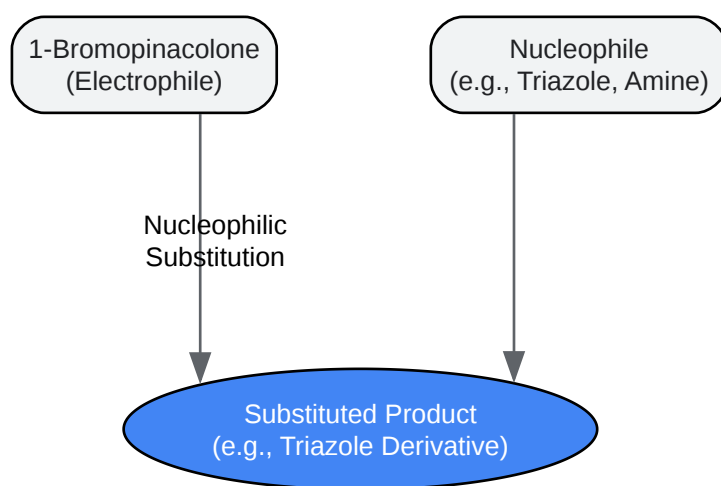
- Spill: In case of a spill, ensure adequate ventilation and remove all sources of ignition.[4] Absorb the spill with an inert material such as sand or silica gel and collect it in a suitable, closed container for disposal.[4][5]
- Skin Contact: If the substance comes into contact with skin, immediately wash the affected area with plenty of soap and water for at least 15 minutes and seek medical attention.[4][5]
- Eye Contact: In case of eye contact, rinse cautiously with water for several minutes.[4][5] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[4][5] Seek immediate medical attention.[5]
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, provide artificial respiration and get medical attention.[4][5]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[4][5]

Chemical Properties and Applications

1-Bromopinacolone is a reactive α -bromoketone used as an intermediate in various organic syntheses.[1][10] Its reactivity is centered around the carbon-bromine bond, making it a good substrate for nucleophilic substitution reactions.

Key Applications:

- **Synthesis of Triazole Compounds:** It is a key intermediate for synthesizing triazole compounds, which are known for their biological activities, including antiviral, antibacterial, and antifungal properties.[1][9][11]
- **Enzyme Inhibition:** **1-Bromopinacolone** acts as a reversible, competitive inhibitor of acetylcholinesterase.[1][9] It has also been used as an active-site directed reagent for labeling acetylcholinesterase.[3][12]
- **Synthesis of Photolabile Derivatives:** It is used to synthesize photolabile azido derivatives of compounds like the kaurene oxidase inhibitor, paclobutrazol.[3]
- **Coupling Reactions:** It can undergo coupling reactions with various aldehyde electrophiles, a reaction that can be catalyzed by Samarium(II) iodide (SmI_2).[1][9]



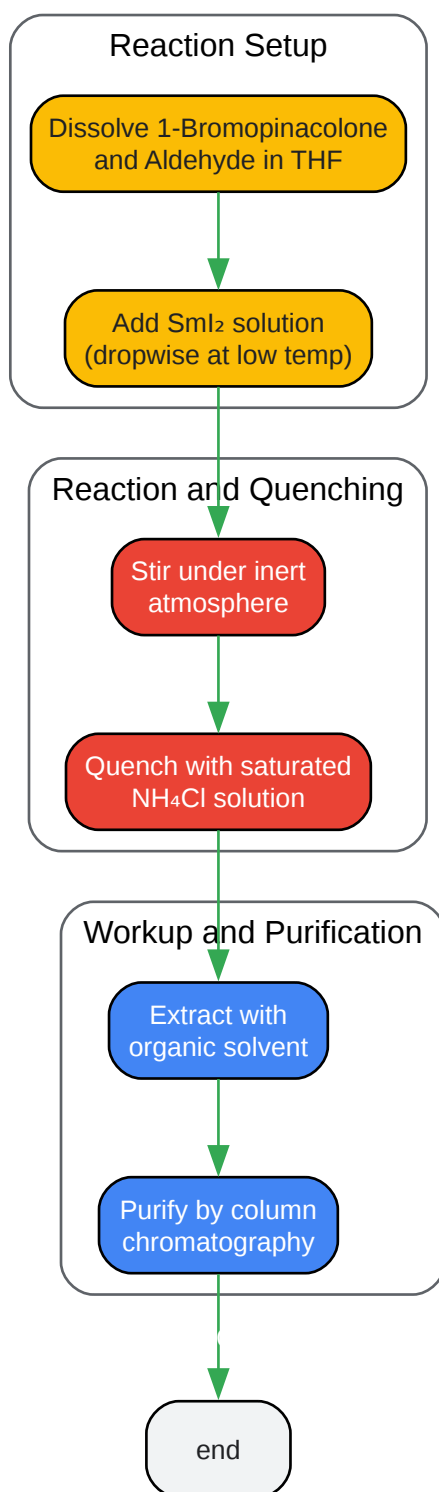
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General nucleophilic substitution using **1-Bromopinacolone**.

Experimental Protocols

Experimental Protocol: Samarium(II) Iodide Promoted Coupling

While a detailed, step-by-step protocol is not available in the provided search results, the literature mentions the coupling of **1-bromopinacolone** with various aldehyde electrophiles catalyzed by SmI_2 .^{[1][9]} A general workflow for such a reaction is outlined below.

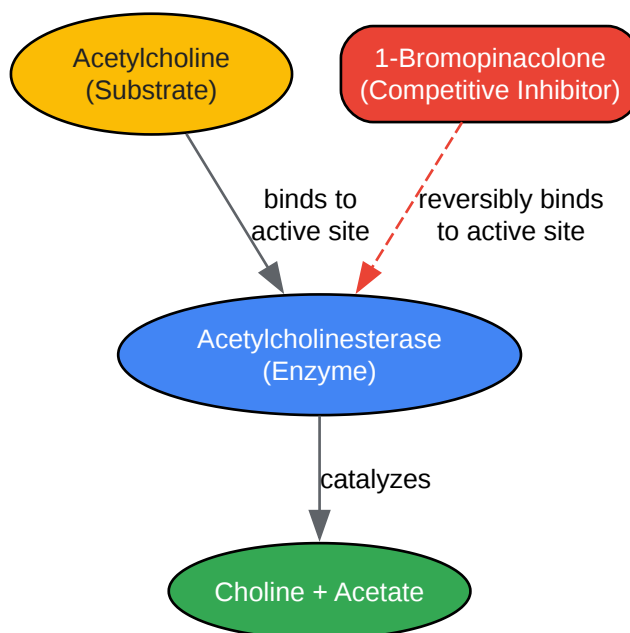


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A generalized workflow for Sml₂-promoted coupling reactions.

Experimental Protocol: Acetylcholinesterase Inhibition Assay

The role of **1-bromopinacolone** as a competitive inhibitor of acetylcholinesterase can be investigated using a standard enzymatic assay.[1][9]



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Mechanism of competitive inhibition of Acetylcholinesterase.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-bromopinacolone**.

- ^1H NMR: A predicted ^1H NMR spectrum in CDCl_3 would show a singlet around 4.17 ppm for the two protons of the CH_2Br group and a singlet around 1.23 ppm for the nine protons of the tert-butyl group.[8]
- ^{13}C NMR: The ^{13}C NMR spectrum provides information on the carbon framework of the molecule.[7]
- IR Spectroscopy: The Infrared (IR) spectrum would show a characteristic strong absorption for the $\text{C}=\text{O}$ (ketone) stretch, typically in the range of 1715 cm^{-1} . [7][13] The $\text{C}-\text{Br}$ stretch would appear in the fingerprint region.[14]
- Mass Spectrometry: The mass spectrum would exhibit a characteristic isotopic pattern for bromine, with two peaks of nearly equal intensity at M and $M+2$, corresponding to the

presence of the ^{79}Br and ^{81}Br isotopes.[7][15]

This guide serves as a foundational resource for professionals working with **1-Bromopinacolone**. For specific applications and experimental procedures, consulting the primary literature is highly recommended.

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